

# Dysprosium(III) nitrate pentahydrate chemical formula and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dysprosium(III) nitrate pentahydrate*

Cat. No.: *B1148376*

[Get Quote](#)

## Technical Guide: Dysprosium(III) Nitrate Pentahydrate

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dysprosium(III) nitrate pentahydrate**, focusing on its chemical formula, structure, physicochemical properties, and its applications as a precursor in the synthesis of advanced materials relevant to drug development and medical imaging.

### Chemical Identity and Structure

**Dysprosium(III) nitrate pentahydrate** is a hydrated inorganic salt of dysprosium and nitric acid. It is a crystalline, water-soluble solid that serves as a primary source of the dysprosium(III) ion for further chemical synthesis.<sup>[1][2]</sup> It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.<sup>[2][3]</sup>

The chemical formula for the compound is  $\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ .<sup>[4]</sup> This indicates that each formula unit consists of one dysprosium(III) ion ( $\text{Dy}^{3+}$ ), three nitrate ions ( $\text{NO}_3^-$ ), and five molecules of water ( $\text{H}_2\text{O}$ ).

The molecular structure is characterized by a central dysprosium(III) ion. The coordination sphere of the metal ion is occupied by the oxygen atoms from both the nitrate anions and the water molecules. While the precise crystal structure can vary, a common coordination environment for  $\text{Dy}^{3+}$  involves multiple donor atoms, leading to high coordination numbers. Research on related hydrated dysprosium nitrate compounds suggests a structure where the  $\text{Dy}^{3+}$  ion is directly coordinated by both water molecules and bidentate nitrate ions.

Fig. 1: Conceptual coordination of the  $\text{Dy}^{3+}$  ion.

## Physicochemical Data

The key quantitative properties of **dysprosium(III) nitrate pentahydrate** are summarized below for reference.

Property	Value	Citations
Chemical Formula	$\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	[1][4][5][6]
Molecular Formula	$\text{DyH}_{10}\text{N}_3\text{O}_{14}$	[7][8][9]
Molecular Weight	438.59 g/mol	[4][7][9][10]
CAS Number	10031-49-9	[1][2][4][7]
Appearance	White to pale yellow crystalline solid	[2][3][4][10]
Melting Point	88.6 °C (melts in its own water of crystallization)	[3]
Solubility	Highly soluble in water and ethanol	[1][2][3][4]
Density	Data not available in searched literature	
Key Characteristics	Hygroscopic, strong oxidizing agent	[2][3][11]

## Experimental Protocols & Applications

**Dysprosium(III) nitrate pentahydrate** is primarily used as a starting material for the synthesis of more complex dysprosium-containing materials, such as metal-organic frameworks (MOFs), nanoparticles, and coordination complexes for various applications.

## Representative Protocol: Synthesis of a Heterobimetallic Metallacrown

This protocol describes the use of **dysprosium(III) nitrate pentahydrate** to synthesize a heterobimetallic dysprosium-manganese complex, as an example of its application in advanced materials synthesis.

Objective: To synthesize a [Dy-Mn] metallacrown complex.

Materials:

- **Dysprosium(III) nitrate pentahydrate** ( $\text{Dy}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ )
- Manganese(II) acetate tetrahydrate
- Salicylhydroxamic acid ( $\text{H}_3\text{shi}$ )
- Dimethylformamide (DMF)

Methodology:

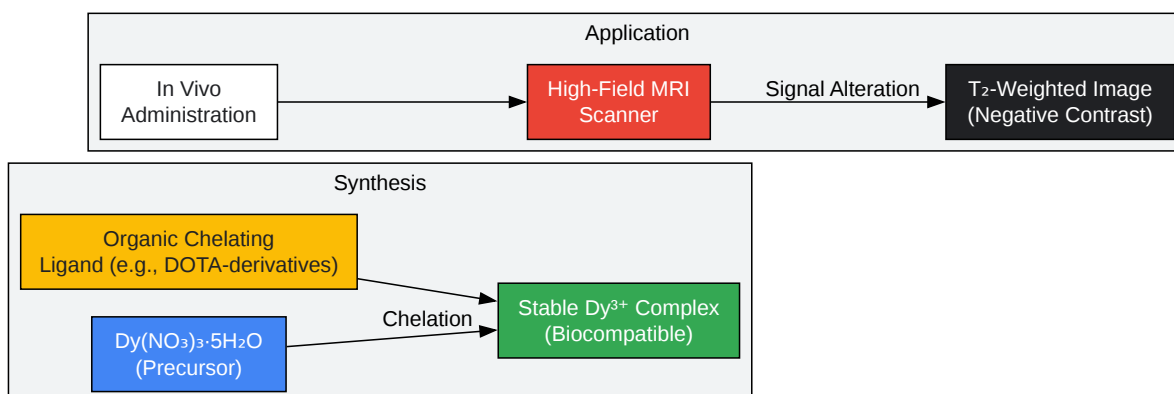
- Prepare a solution of manganese(II) acetate tetrahydrate (2 mmol) dissolved in 12.5 mL of DMF. This results in a dark orange solution.
- In a separate beaker, prepare a solution by dissolving **dysprosium(III) nitrate pentahydrate** (0.5 mmol) and salicylhydroxamic acid (4 mmol) in 12.5 mL of DMF. This results in a slightly pink solution.
- Add the manganese solution to the dysprosium/salicylhydroxamic acid solution. The resulting mixture will be a dark brown solution.
- Stir the reaction mixture overnight at room temperature.

- Following the stirring period, filter the solution using gravity filtration to remove any dark brown precipitate that has formed.
- The resulting dark brown filtrate is set aside for slow evaporation over a period of several weeks to months.
- Crystals suitable for analysis can be collected from the evaporated solution.[11]

## Application in Drug Development: Precursor for MRI Contrast Agents

While not used directly in therapeutic applications, dysprosium-containing compounds are of significant interest to drug development and diagnostic professionals. The high magnetic moment of the  $\text{Dy}^{3+}$  ion makes it a promising candidate for the development of T2-weighted (negative) contrast agents for high-field Magnetic Resonance Imaging (MRI).[3][9]

The general workflow for developing such an agent involves using a dysprosium salt, like the nitrate, as a precursor to create a stable chelated complex. This process is crucial because the free  $\text{Dy}^{3+}$  ion is toxic; chelation with an organic ligand sequesters the ion, rendering it biocompatible for in vivo use.



[Click to download full resolution via product page](#)

Fig. 2: Workflow from precursor to MRI application.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dysprosium(III) nitrate - Wikipedia [en.wikipedia.org]
- 2. Dysprosium(III) nitrate pentahydrate | DyH<sub>10</sub>N<sub>3</sub>O<sub>14</sub> | CID 91886635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. americanelements.com [americanelements.com]
- 4. elar.urfu.ru [elar.urfu.ru]
- 5. 硝酸镝(III) 水合物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. Dysprosium(III) nitrate - Sciencemadness Wiki [sciencemadness.org]
- 11. par.nsf.gov [par.nsf.gov]
- To cite this document: BenchChem. [Dysprosium(III) nitrate pentahydrate chemical formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148376#dysprosium-iii-nitrate-pentahydrate-chemical-formula-and-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)